

5-Bromo-2-fluoro-4-methylphenol chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-2-fluoro-4-methylphenol

Cat. No.: B1526924

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An In-Depth Technical Guide to **5-Bromo-2-fluoro-4-methylphenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

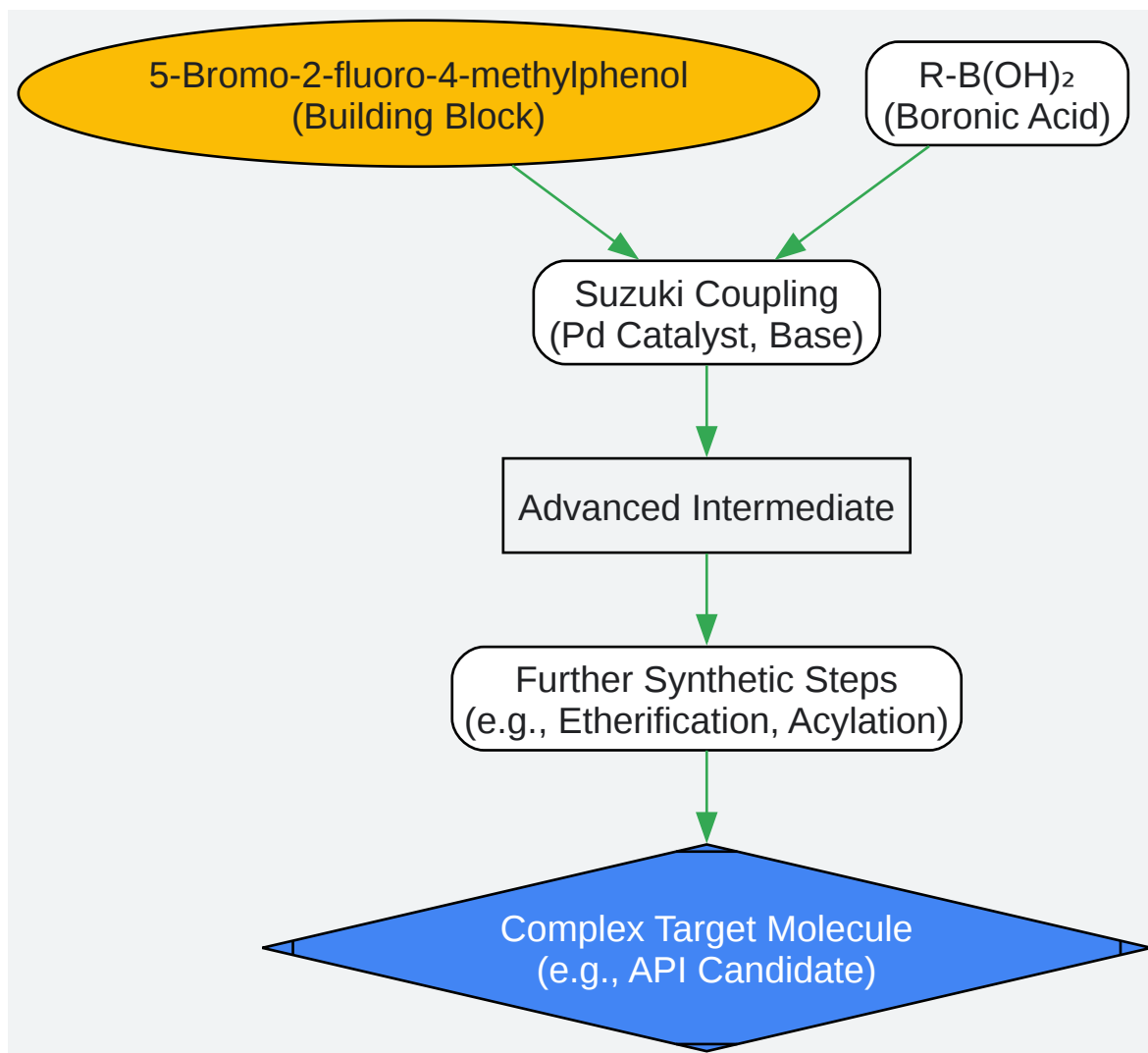
5-Bromo-2-fluoro-4-methylphenol is a halogenated aromatic compound that serves as a highly versatile and valuable building block in modern organic synthesis. Its unique substitution pattern—featuring a hydroxyl, a methyl group, and two different halogens (bromine and fluorine)—provides multiple reactive sites and modulates the electronic properties of the phenolic ring. These characteristics make it an important intermediate in the synthesis of complex molecular architectures, particularly in the fields of medicinal chemistry and materials science. The strategic placement of the fluorine atom can enhance key properties of target molecules, such as metabolic stability and binding affinity, while the bromine atom offers a versatile handle for cross-coupling reactions.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safe handling of **5-Bromo-2-fluoro-4-methylphenol** for professionals in research and drug development.

Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental identity and physical characteristics. **5-Bromo-2-fluoro-4-methylphenol** is unambiguously identified by its CAS number and its specific molecular structure.

IUPAC Name: **5-bromo-2-fluoro-4-methylphenol**^[2] CAS Number: 1111096-04-8^{[2][3][4][5][6]}
^[7] Molecular Formula: C₇H₆BrFO^{[2][4][5][6]}

The arrangement of substituents on the phenol ring is critical to its reactivity. The hydroxyl group is assigned to position 1, leading to the fluorine at C2, the methyl group at C4, and the bromine at C5.



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- To cite this document: BenchChem. [5-Bromo-2-fluoro-4-methylphenol chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1526924#5-bromo-2-fluoro-4-methylphenol-chemical-properties]

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